

# Solubility characteristics of Acid Green 16 in different solvents.

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## Compound of Interest

Compound Name: Acid green 16

Cat. No.: B084260

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## An In-depth Technical Guide to the Solubility of Acid Green 16

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Acid Green 16**, also known by its Colour Index name C.I. 44025, is a synthetic triarylmethane dye.<sup>[1][2]</sup> Its molecular structure, characterized by a triphenylmethane backbone with sulfonic acid groups, dictates its solubility profile, making it particularly soluble in polar solvents.<sup>[3]</sup> This guide provides a comprehensive overview of the solubility characteristics of **Acid Green 16** in various solvents, detailed experimental protocols for solubility determination, and a logical workflow for assessing dye solubility. The information presented is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the dissolution of such dyes is a critical parameter.

### Core Data Presentation: Solubility of Acid Green 16

The solubility of **Acid Green 16** is significantly influenced by the polarity of the solvent and the temperature of the system. Its ionic nature, owing to the sodium sulfonate functionalities, governs its behavior in different solvent systems.<sup>[3]</sup>

### Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **Acid Green 16** in water at various temperatures.

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	50-55[3]
Water	60	70-80[3]
Water	70	~80[2]
Water	90	90-100[3]

## Qualitative Solubility Data

The table below provides a qualitative description of **Acid Green 16**'s solubility in various organic solvents.

Solvent	Chemical Class	Solubility Description	Reference
Ethanol	Polar Protic	Soluble, produces a green solution	[1][2]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Slightly soluble	[3][4]
Non-Polar Solvents (e.g., hydrocarbons, halogenated alkanes)	Non-Polar	Minimal to negligible	[3]

The solubility behavior in different solvents highlights the importance of hydrogen bonding interactions for the dissolution of **Acid Green 16**.<sup>[3]</sup> The chromatic difference observed between aqueous (blue-green) and ethanolic (green) solutions suggests specific solvent-chromophore interactions that influence the dye's electronic structure.<sup>[2][3]</sup>

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of dyes like **Acid Green 16**. These protocols are based on established methods for organic compounds and dyes.

## Protocol 1: Isothermal Shake-Flask Method

This is a widely accepted method for determining the equilibrium solubility of a compound in a specific solvent.

Objective: To determine the equilibrium solubility of **Acid Green 16** in a given solvent at a constant temperature.

Materials:

- **Acid Green 16**
- Selected solvent of interest
- Analytical balance
- Temperature-controlled orbital shaker or water bath with magnetic stirrer
- Centrifuge
- Spectrophotometer (UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)

Procedure:

- Preparation of Standard Solutions:
  - Accurately weigh a known amount of **Acid Green 16** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
  - Perform serial dilutions of the stock solution to create a series of standard solutions with decreasing concentrations. These will be used to generate a calibration curve.

- Sample Preparation:
  - Add an excess amount of solid **Acid Green 16** to a series of screw-cap vials. The presence of excess solid is crucial to ensure that a saturated solution is formed.
  - Accurately add a known volume or mass of the selected solvent to each vial.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a temperature-controlled orbital shaker or a water bath with a magnetic stirrer.
  - Agitate the mixtures at a constant temperature for a sufficient period (typically 24 to 72 hours) to allow the system to reach equilibrium. It is advisable to test different time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been reached.
- Sample Analysis:
  - After equilibration, allow the vials to stand undisturbed at the set temperature to allow the excess solid to settle.
  - If necessary, centrifuge the vials at the same temperature to facilitate the separation of the solid and liquid phases.
  - Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles.
  - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
  - Measure the absorbance of the diluted solution using a spectrophotometer at the wavelength of maximum absorbance ( $\lambda_{max}$ ) for **Acid Green 16** in that solvent.
- Calculation:

- Using the calibration curve, determine the concentration of **Acid Green 16** in the diluted sample.
- Calculate the concentration in the original saturated solution by accounting for the dilution factor. This value represents the solubility of **Acid Green 16** in the chosen solvent at the specified temperature.

## Protocol 2: Determination of Insoluble Matter

This protocol is used to quantify the amount of insoluble impurities in a dye sample.

Objective: To determine the percentage of insoluble matter in a sample of **Acid Green 16**.

Materials:

- **Acid Green 16** sample
- Distilled or deionized water
- Beakers
- Stirring rod
- Filter paper of known pore size (e.g., Whatman No. 42)
- Funnel
- Oven
- Analytical balance

Procedure:

- Sample Preparation:
  - Accurately weigh a known amount of the **Acid Green 16** sample (e.g., 5 g).
- Dissolution:

- Add the weighed sample to a beaker containing a known volume of distilled water (e.g., 200 mL) at a specified temperature (e.g., 60°C).
- Stir the mixture for a defined period to ensure complete dissolution of the soluble components.

• Filtration:

- Weigh a dry filter paper accurately.
- Filter the dye solution through the pre-weighed filter paper.
- Wash the beaker and the residue on the filter paper with several small portions of hot distilled water to ensure all soluble components are removed.

• Drying and Weighing:

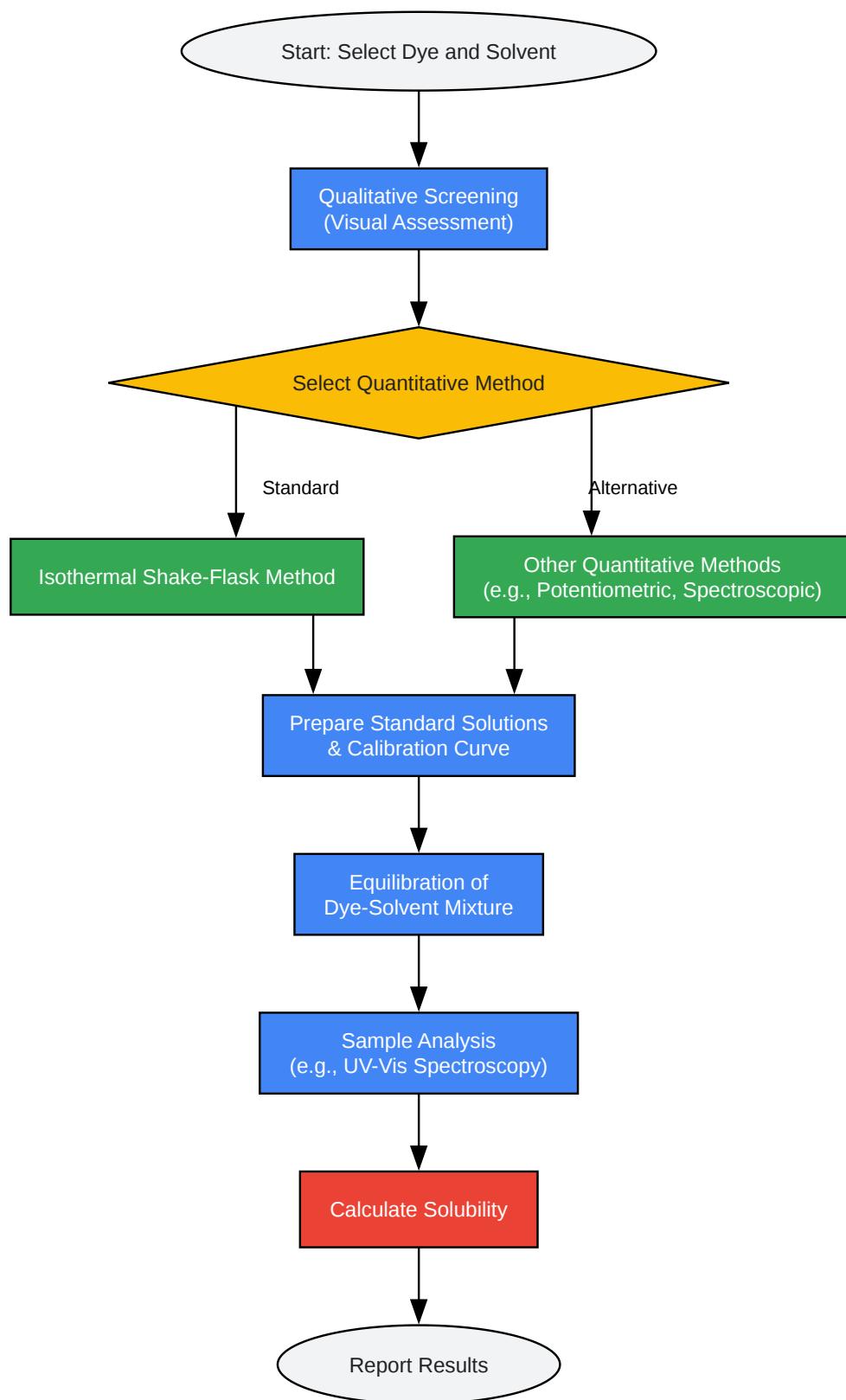
- Carefully remove the filter paper containing the insoluble residue and place it in an oven at a specified temperature (e.g., 105-110°C) until a constant weight is achieved.
- Allow the filter paper to cool in a desiccator and then weigh it accurately.

• Calculation:

- The weight of the insoluble matter is the final weight of the filter paper and residue minus the initial weight of the filter paper.
- Calculate the percentage of insoluble matter using the following formula:

## Mandatory Visualization

The following diagram illustrates a logical workflow for determining the solubility of a dye.

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Caption: A logical workflow for determining dye solubility.

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